

2,6-Dimethoxypyridine-3-carboxylic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2,6-Dimethoxypyridine-3-carboxylic acid

Cat. No.: B100058

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **2,6-Dimethoxypyridine-3-carboxylic acid** (CAS RN: 16727-43-8). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this document incorporates data from publicly available sources and information on structurally related pyridine derivatives to provide a thorough understanding of its potential hazards and recommended safety procedures.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **2,6-Dimethoxypyridine-3-carboxylic acid** is presented below. This information is crucial for the safe handling, storage, and use of this compound in a laboratory setting.

Property	Value
Molecular Formula	C ₈ H ₉ NO ₄
Molecular Weight	183.16 g/mol
Appearance	White solid
Melting Point	140-144 °C[1]
Boiling Point	293.067 °C at 760 mmHg[1]
Density	1.279 g/cm ³ [1]
Flash Point	131.043 °C[1]
Vapor Pressure	0.000805 mmHg at 25°C[1]
pKa	3.63±0.10 (Predicted)[1]
LogP	0.79700[1]
Storage Temperature	Inert atmosphere, Room Temperature[1]

Hazard Identification and Safety Precautions

While a complete hazard profile is not available, existing data suggests that **2,6-Dimethoxypyridine-3-carboxylic acid** should be handled with care. The available safety information indicates the following:

- Pictogram: Irritant (Xi)[1]
- Hazard Codes: Xi[1]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Safety Statements: S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S37/39 (Wear suitable gloves and eye/face protection).[1]

General safety precautions for handling pyridine derivatives should be strictly followed. These compounds can be flammable, toxic, and irritant.[2]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **2,6-Dimethoxypyridine-3-carboxylic acid**:

PPE Item	Specification	Purpose
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes.
Gloves	Chemical-resistant gloves (e.g., Butyl rubber, Viton®).	To prevent skin contact and absorption. [2]
Lab Coat	Standard laboratory coat.	To protect clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood.	To avoid inhalation of dust and vapors. [2]

First-Aid Measures

In the event of exposure, immediate action is critical. The following first-aid procedures should be followed:

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

Proper handling and storage are essential to maintain the integrity of the compound and ensure a safe laboratory environment.

Handling:

- Avoid all personal contact, including inhalation.
- Wear protective clothing and appropriate PPE.
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Empty containers may contain residual dust and should be handled with care.

- Do not cut, drill, grind, or weld on or near this container.

Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers securely sealed.
- Store in original containers.
- Store away from incompatible materials such as strong oxidizing agents and acids.

Accidental Release and Waste Disposal

Spill Cleanup:

- For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand).[\[2\]](#)
- For large spills, evacuate the area and contact the Environmental Health and Safety (EHS) department immediately.[\[2\]](#)
- Place the absorbed material in a sealed container for disposal.

Waste Disposal:

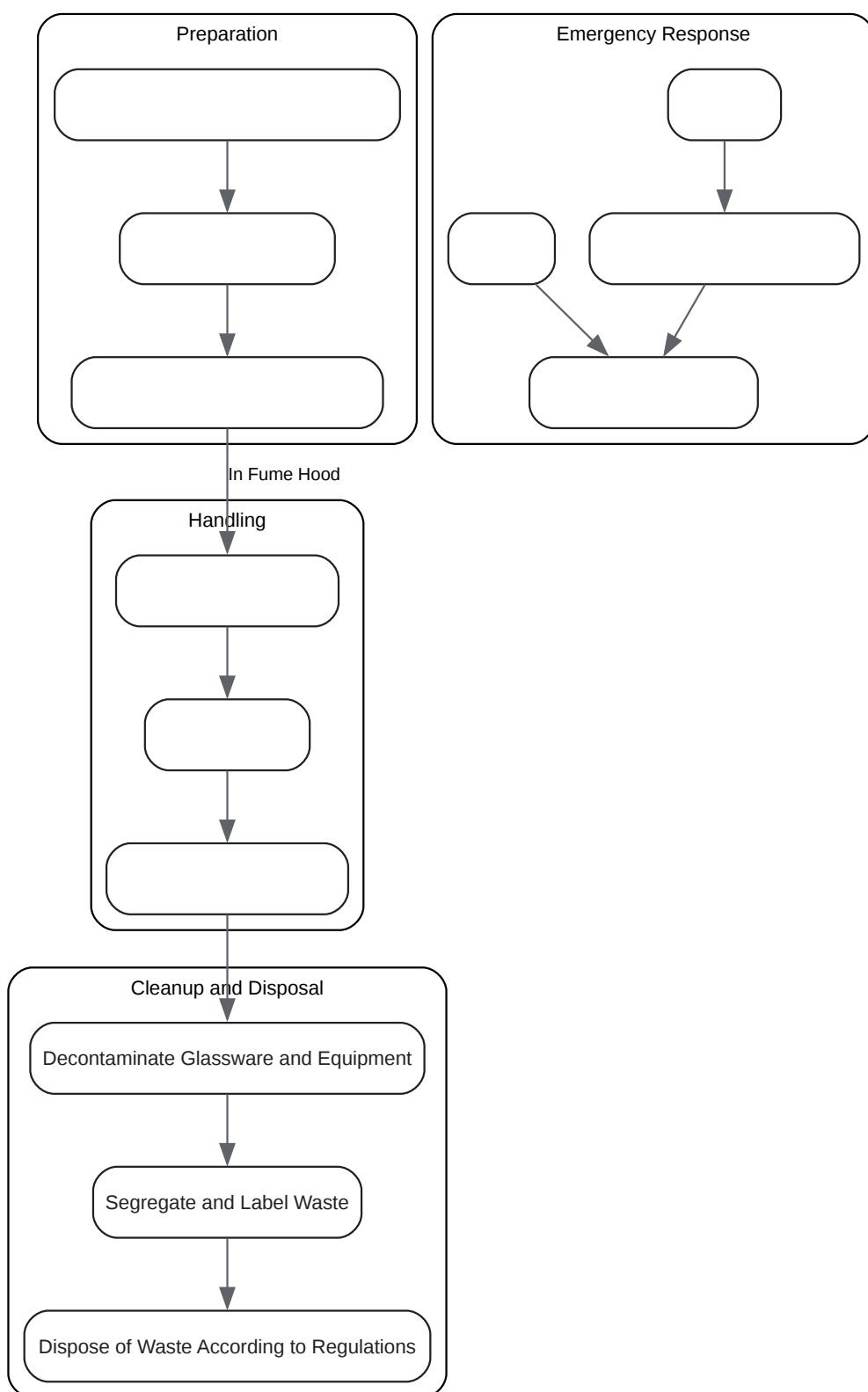
- All waste containing **2,6-Dimethoxypyridine-3-carboxylic acid** must be treated as hazardous waste.[\[2\]](#)
- Dispose of waste in a designated, properly sealed, and clearly labeled hazardous waste container.[\[2\]](#)
- Disposal of waste pyridine and its derivatives may involve incineration at high temperatures.[\[3\]](#)
- Always comply with local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)

Toxicological and Ecological Information

Specific toxicological and ecological data for **2,6-Dimethoxypyridine-3-carboxylic acid** is not readily available. However, pyridine and its derivatives are known to have potential health risks. Pyridine itself is a skin and respiratory irritant and a potential carcinogen. Data from experimental studies on other pyridine derivatives suggest they may have adverse effects. Therefore, it is prudent to handle **2,6-Dimethoxypyridine-3-carboxylic acid** as a potentially hazardous substance with unknown long-term health effects.

Experimental Protocols Workflow

The following diagram illustrates a general workflow for the safe handling of **2,6-Dimethoxypyridine-3-carboxylic acid** in a research setting.

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Caption: Workflow for Safe Handling of **2,6-Dimethoxypyridine-3-carboxylic Acid**.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a formal safety data sheet or professional safety advice. Always consult with your institution's Environmental Health and Safety department for specific guidance on handling and disposing of this chemical.

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